

# Application Notes and Protocols for the HPLC Analysis of 2-Bromopropionic Acid

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## Compound of Interest

Compound Name: *(R)-(+)-2-Bromopropionic acid*

Cat. No.: B167591

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This document provides detailed methodologies for the quantitative analysis of 2-bromopropionic acid and the separation of its enantiomers using High-Performance Liquid Chromatography (HPLC).

## Part 1: Quantitative Analysis of 2-Bromopropionic Acid by Reverse-Phase HPLC

This section outlines a robust method for the determination of the total concentration of 2-bromopropionic acid in a sample.

## Experimental Protocol: Achiral Analysis

A reverse-phase HPLC method with UV detection is employed for the quantitative analysis of 2-bromopropionic acid.[\[1\]](#)

Chromatographic Conditions:

Parameter	Value
HPLC System	Agilent 1260 Infinity II or equivalent
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase	Acetonitrile:Water (30:70, v/v) with 0.1% Phosphoric Acid
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection Wavelength	210 nm
Injection Volume	10 µL
Run Time	10 minutes

#### Reagents and Materials:

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Phosphoric Acid (85%)
- 2-Bromopropionic acid reference standard

#### Standard and Sample Preparation:

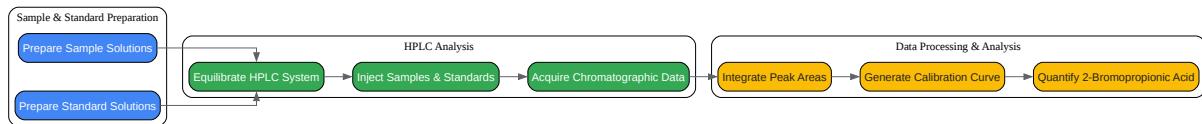
- Standard Stock Solution (1000 µg/mL): Accurately weigh approximately 100 mg of 2-bromopropionic acid reference standard into a 100 mL volumetric flask. Dissolve and dilute to volume with the mobile phase.
- Calibration Standards: Prepare a series of calibration standards by diluting the stock solution with the mobile phase to concentrations ranging from 1 µg/mL to 100 µg/mL.
- Sample Preparation: Dissolve the sample containing 2-bromopropionic acid in the mobile phase to achieve a final concentration within the calibration range. Filter the sample solution through a 0.45 µm syringe filter before injection.

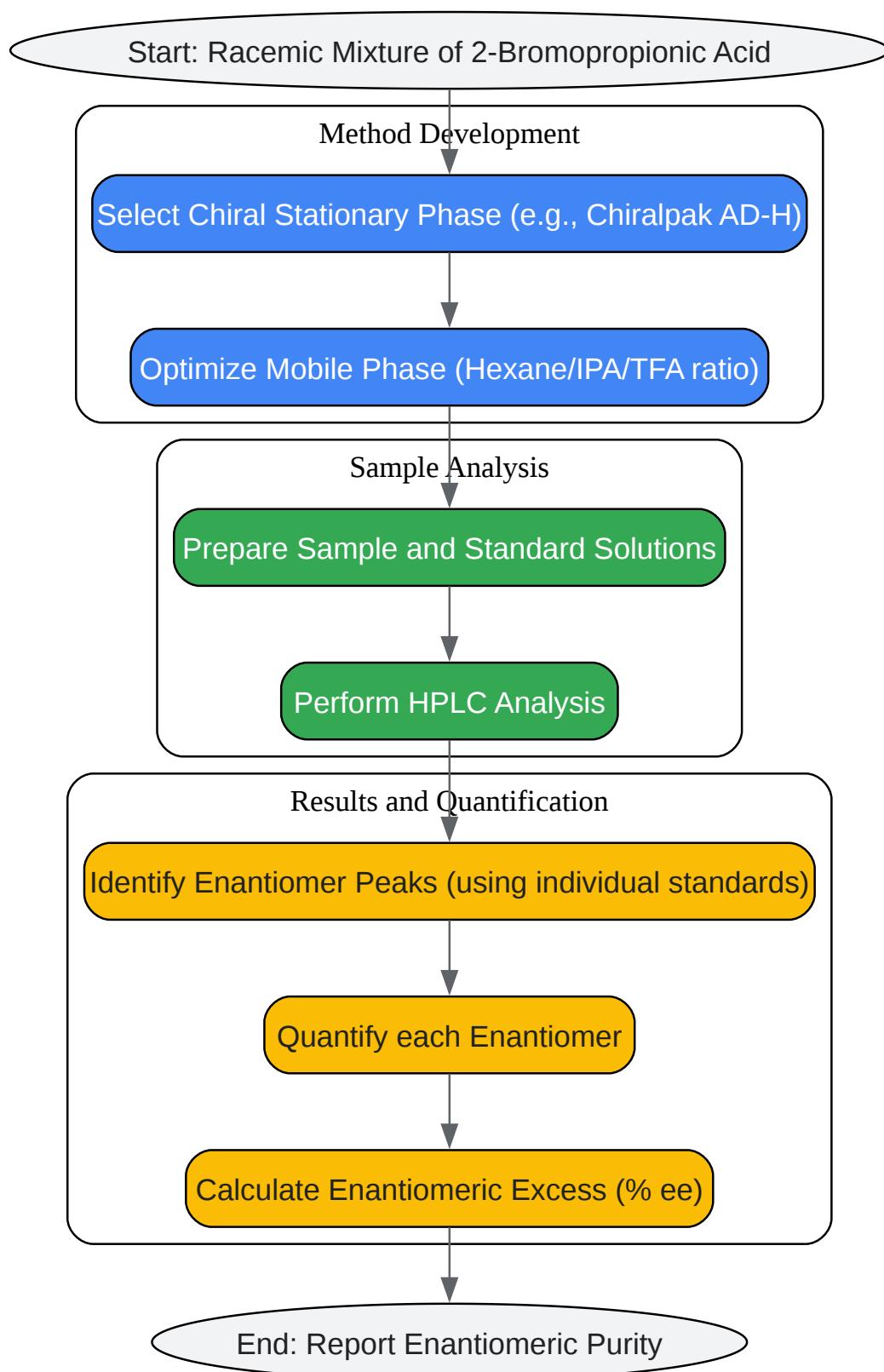
## Data Presentation: Method Validation Summary (Illustrative Data)

The following table summarizes typical validation parameters for the quantitative analysis of a small organic acid by RP-HPLC.

Validation Parameter	Result
Linearity Range	1 - 100 µg/mL
Correlation Coefficient ( $r^2$ )	$\geq 0.999$
Accuracy (% Recovery)	98.0 - 102.0%
Precision (% RSD)	< 2.0%
Limit of Detection (LOD)	~0.3 µg/mL
Limit of Quantification (LOQ)	~1.0 µg/mL
System Suitability (USP Tailing Factor)	$\leq 2.0$
System Suitability (Theoretical Plates)	> 2000

## Experimental Workflow: Achiral HPLC Analysis



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## References

- 1. Separation of 2-Bromopropionic acid on Newcrom R1 HPLC column | SIELC Technologies [sielc.com]
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